

A Technical Guide to the Safety and Handling of 5-Nitro-2-benzimidazolinone

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Compound of Interest

Compound Name: 5-Nitro-2-benzimidazolinone

Cat. No.: B1333978

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This document provides a comprehensive overview of the safety and handling precautions for **5-Nitro-2-benzimidazolinone** (CAS No. 93-84-5), intended for researchers, scientists, and professionals in drug development. The information compiled is based on available safety data sheets and chemical databases.

Physicochemical Properties

5-Nitro-2-benzimidazolinone is an organic synthesis intermediate, often appearing as a yellow to brown powder.^{[1][2]} It is widely used in the synthesis of dyes, pigments, and other specialty chemicals.^[3] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Citations
CAS Number	93-84-5	[1]
Molecular Formula	C ₇ H ₅ N ₃ O ₃	[1]
Molecular Weight	179.13 g/mol	[1] [4]
Appearance	Yellow to brown powder	[1] [2]
Melting Point	>300 °C	[1] [5]
Boiling Point	203 °C (Predicted)	[1] [2]
Flash Point	76.5 °C	[1] [2]
Solubility	Insoluble in water	[1] [5] [6]
Density	~1.506 g/cm ³ (Predicted)	[1] [2]
Storage Temperature	Room Temperature	[1]

Hazard Identification and GHS Classification

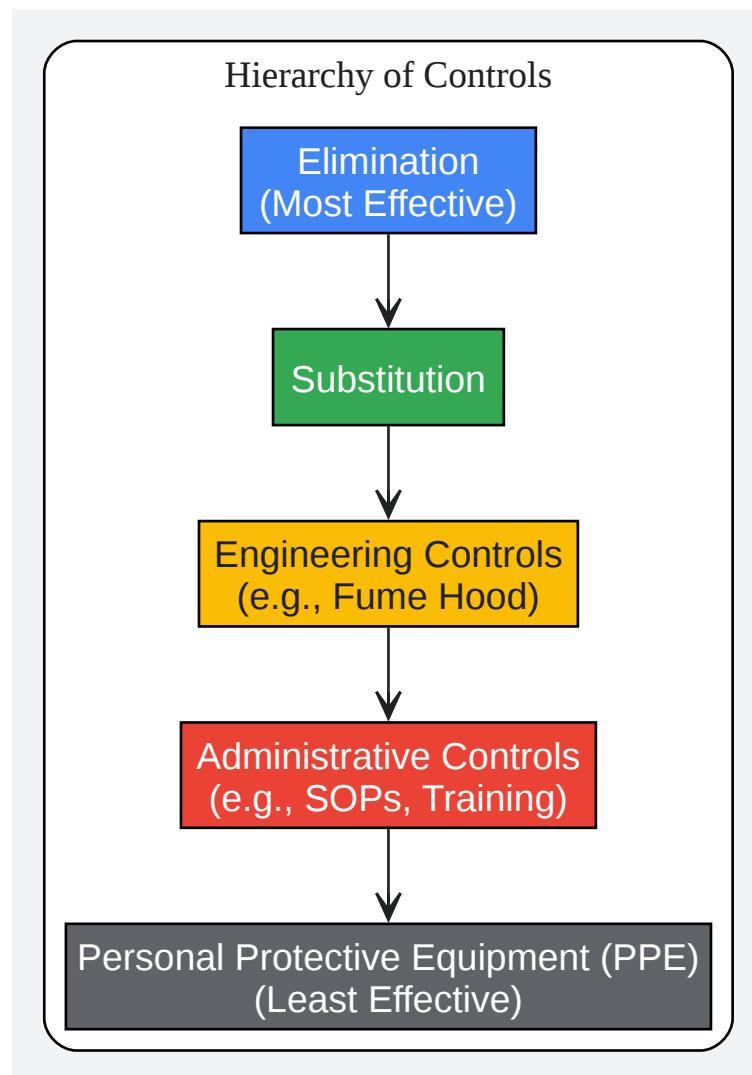
5-Nitro-2-benzimidazolinone is classified as hazardous under the Globally Harmonized System (GHS).[\[7\]](#) It is harmful if swallowed, in contact with skin, or if inhaled, and causes serious eye irritation.[\[7\]](#)[\[8\]](#) It is important to note that while it is classified as hazardous, some aggregated notifications to the ECHA C&L Inventory indicate that the chemical does not meet GHS hazard criteria in a majority of reports, suggesting potential variations based on impurities or other factors.[\[4\]](#)

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity, Oral	Category 4	Harmful if swallowed	H302
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin	H312
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled	H332
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation	H319
Skin Corrosion/Irritation	Category 2	Causes skin irritation	H315
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation	H335

Citations for all data in the table:[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Exposure Controls and Personal Protection

Effective control of exposure is critical. This is achieved through a combination of engineering controls, administrative controls, and the use of Personal Protective Equipment (PPE). The hierarchy of controls illustrates the preferential order of implementation for mitigating risks.



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Hierarchy of Controls for Mitigating Exposure.

Engineering Controls:

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.[9][10][11]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][11]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent skin, eye, and respiratory exposure.

Protection Type	Specification	Citations
Eye/Face	Wear chemical safety goggles or glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.	[7][9][11]
Skin	Wear impervious protective gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.	[9][11][12]
Respiratory	If dust is generated and exposure limits may be exceeded, use a NIOSH/MSHA-approved N95 particulate respirator or equivalent.	[7][13]

Safe Handling, Storage, and Emergency Procedures

Adherence to strict protocols for handling, storage, and emergencies is essential for maintaining a safe laboratory environment.

Handling:

- Avoid all contact with skin and eyes.[8][9]
- Do not breathe dust; minimize dust generation and accumulation.[11][14]
- Use only in a well-ventilated area or under a chemical fume hood.[10][11]
- Wash hands thoroughly after handling and before breaks.[9][11]
- Do not eat, drink, or smoke in areas where the chemical is handled.[10][12]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][8][10]

- Store in a dark place, away from direct sunlight.[1][10]
- Store away from incompatible materials, such as strong oxidizing agents.[8][10][11]

First Aid Measures: Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure	Citations
Inhalation	Remove the victim to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[8][9][11]
Skin Contact	Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing. Seek medical attention.	[8][9][11]
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[8][9][11]
Ingestion	Clean mouth with water and drink plenty of water. Do NOT induce vomiting. Seek immediate medical attention.	[8][9][12]

Fire and Spill Procedures:

- Fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[9] Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[9][11] Hazardous combustion products include toxic oxides of carbon and nitrogen.[8][11][12]

- Spills: Evacuate personnel to a safe area. Wear full PPE. Avoid dust formation. Sweep or shovel the material into a suitable, labeled container for disposal.[9][11] Do not allow the chemical to enter drains or waterways.[9]

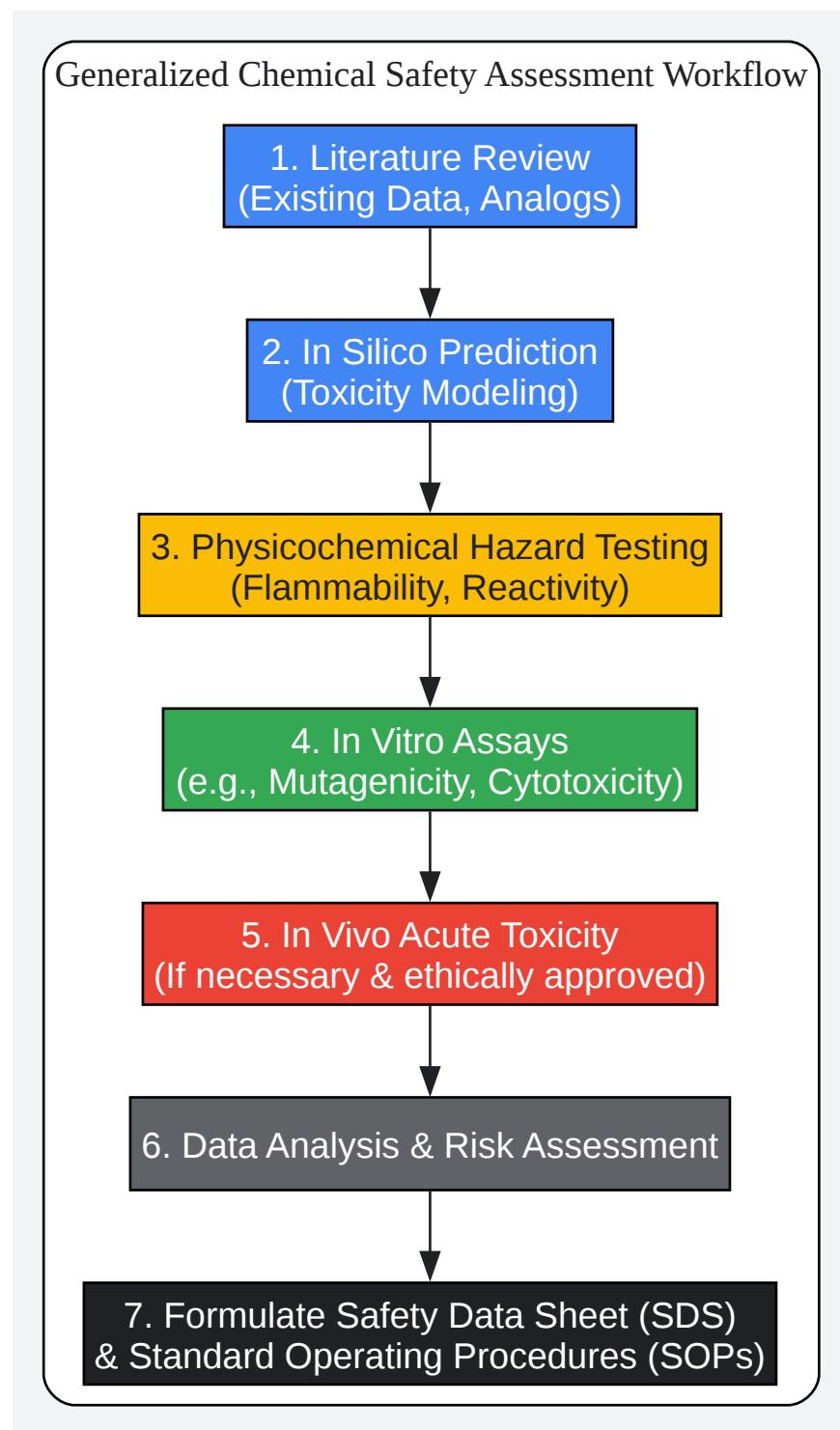
Toxicological Information

The primary health hazards are acute toxicity if ingested, inhaled, or in contact with skin, and serious irritation to the eyes and skin.[7][8] Repeated exposure may cause allergic reactions in susceptible individuals.[12] Specific quantitative toxicological data, such as LD50 or LC50 values for **5-Nitro-2-benzimidazolinone**, are not readily available in the reviewed literature.[2]

Generalized Experimental and Handling Workflows

While specific experimental protocols for this compound are not detailed in the provided search results, a generalized workflow for chemical safety assessment and laboratory handling is applicable.

Chemical Safety Assessment: For compounds with limited toxicological data, a structured safety assessment is crucial before extensive use.



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Generalized Workflow for Chemical Safety Assessment.

Safe Laboratory Handling Workflow: A logical flow of operations in the lab minimizes risk at each step.



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General Workflow for Safe Laboratory Handling.

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